

# Application Notes and Protocols for CGP52411 in Kinase Activity Assays

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## Compound of Interest

Compound Name: CGP52411

Cat. No.: B1668516

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## Introduction

**CGP52411**, also known as DAPH (4,5-dianilinophthalimide), is a potent and selective inhibitor of the Epidermal Growth factor Receptor (EGFR) protein tyrosine kinase.[1][2] It functions as an ATP-competitive inhibitor, making it a valuable tool for studying EGFR-mediated signaling pathways and for the development of potential therapeutics targeting hyperproliferative diseases.[2] In addition to its primary activity against EGFR, **CGP52411** has been shown to inhibit other kinases, including c-Src and conventional Protein Kinase C (PKC) isozymes, albeit at higher concentrations.[1] These application notes provide detailed protocols for utilizing **CGP52411** in various kinase activity assays.

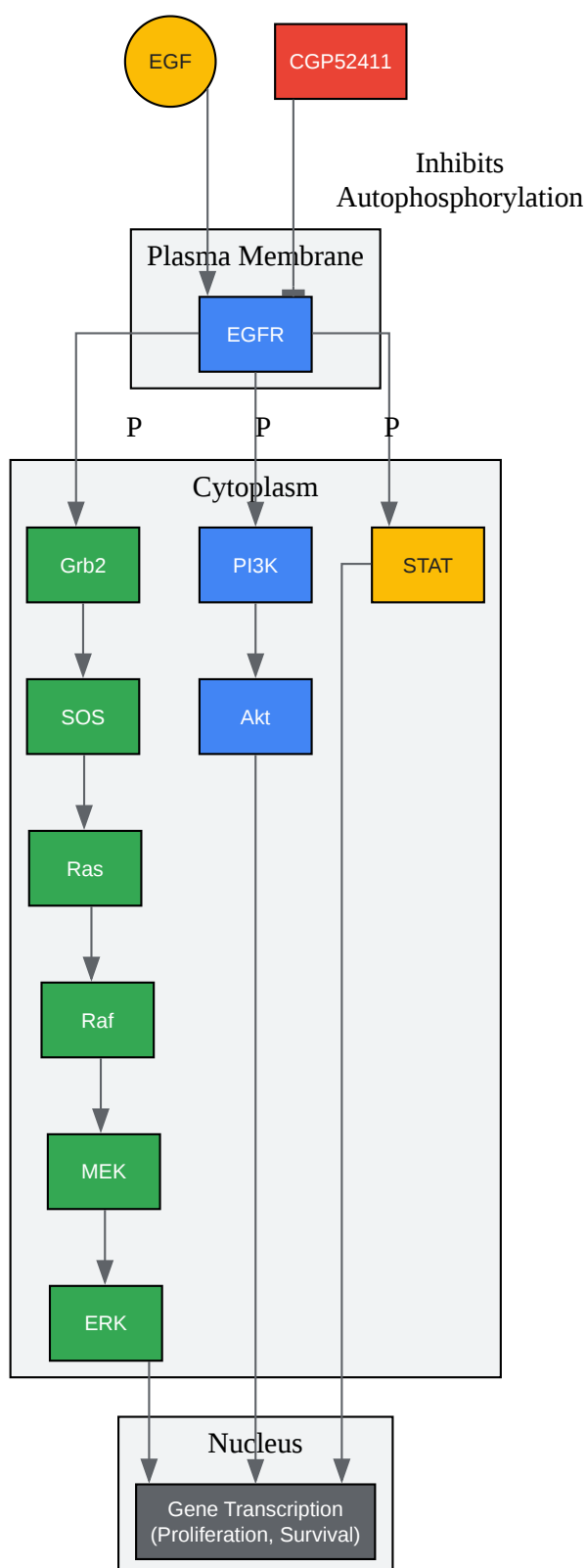
## Quantitative Data Summary

The inhibitory activity of **CGP52411** against key kinases has been quantified by determining their half-maximal inhibitory concentration (IC<sub>50</sub>) values. This data is crucial for designing experiments and interpreting results.

Kinase Target	IC50 Value (μM)	Assay Type/Conditions
EGFR	0.3	In vitro kinase assay
EGFR (autophosphorylation in A431 cells)	1	Cell-based assay[1]
c-Src	16	In vitro kinase assay[1]
p185c-erbB2 (autophosphorylation)	10	Cell-based assay[1]
PKC (porcine brain isozymes)	80	In vitro kinase assay[1]

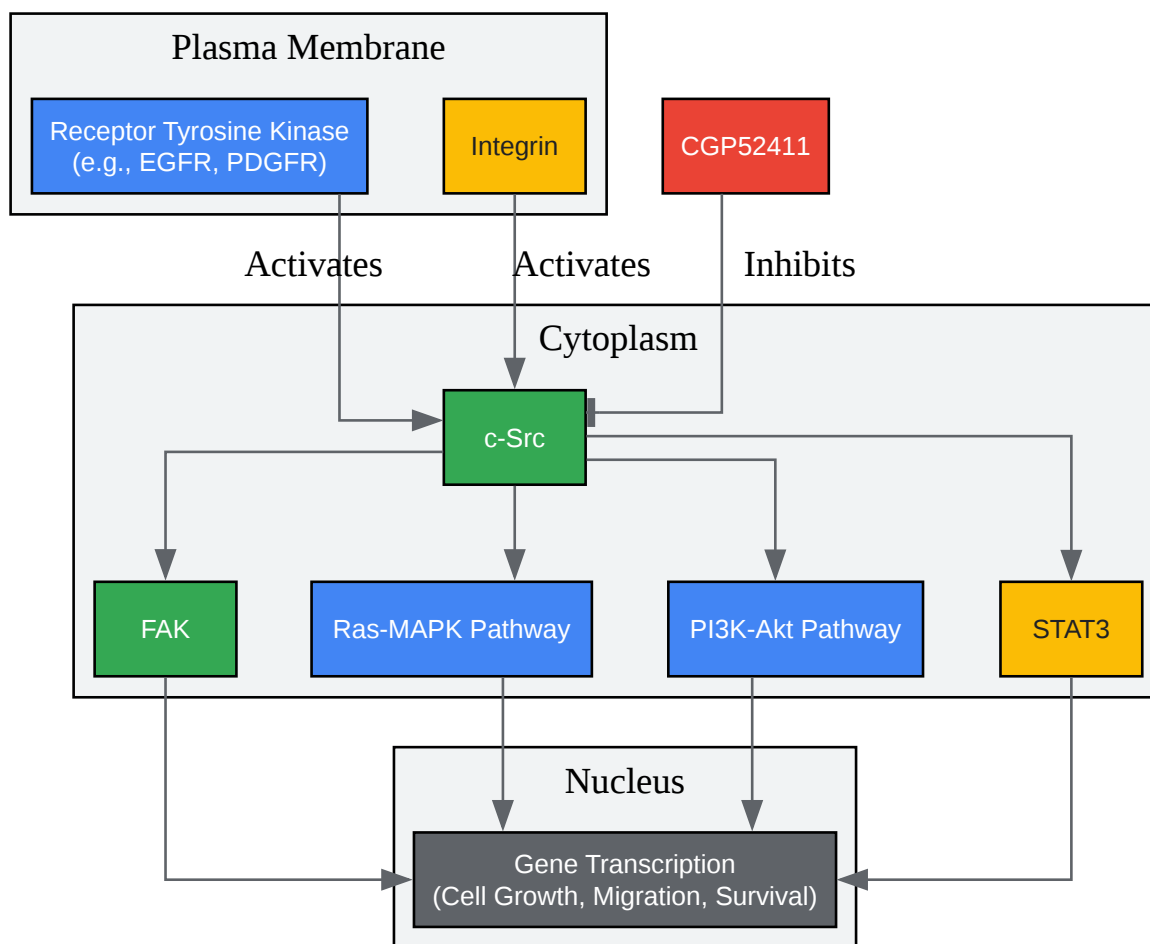
## Signaling Pathways and Experimental Workflow

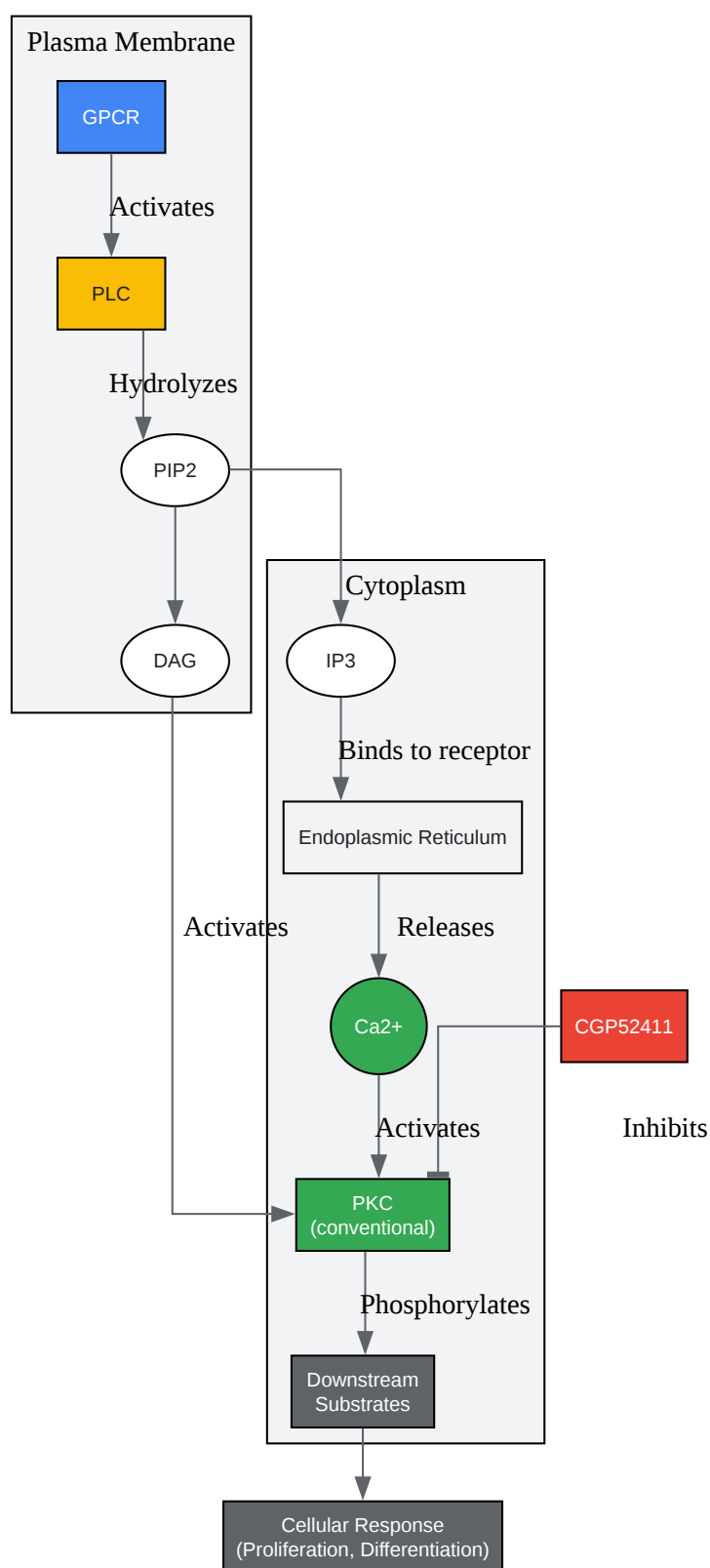
To understand the context of **CGP52411**'s mechanism of action, it is essential to visualize the signaling pathways it perturbs. The following diagrams illustrate the EGFR, c-Src, and PKC signaling cascades, as well as a typical experimental workflow for a kinase activity assay.

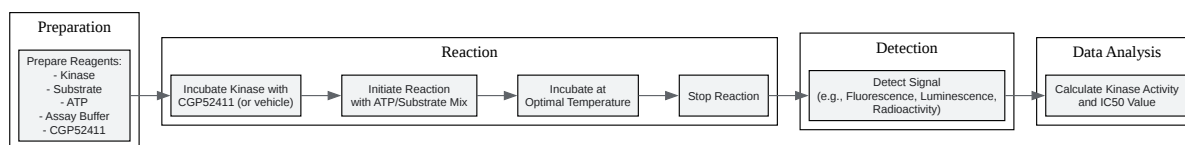


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EGFR Signaling Pathway Inhibition by **CGP52411**.







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## References

- 1. [xcessbio.com](https://www.xcessbio.com) [xcessbio.com]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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